

Health and Safety Data for Diphenyl Adipate: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diphenyl adipate*

Cat. No.: *B1582185*

[Get Quote](#)

Disclaimer: A comprehensive search of publicly available scientific literature and chemical safety databases has revealed a significant lack of specific health and safety data for **Diphenyl Adipate**. There is no registered substance dossier containing detailed toxicological and ecotoxicological studies available. Therefore, a complete health and safety data sheet with quantitative data and detailed experimental protocols, as originally requested, cannot be compiled. This guide provides the limited available information on **Diphenyl Adipate** and includes data on its expected hydrolysis products, adipic acid and phenol, for precautionary purposes. The information on the hydrolysis products should not be used as a direct substitute for data on **Diphenyl Adipate** itself.

Chemical Identification and Physicochemical Properties

Diphenyl adipate is the diphenyl ester of adipic acid.[1][2] It belongs to the family of adipate esters, which are used in a variety of applications, including as plasticizers.[3]

Table 1: Identification and Physicochemical Properties of **Diphenyl Adipate**

| Property | Value | Source(s) |
|--------------------------------|--|-----------|
| Chemical Name | Diphenyl adipate | [1][2] |
| Synonyms | Diphenyl hexanedioate, Adipic acid, diphenyl ester | [1][4] |
| CAS Number | 3195-37-7 | [1][2] |
| Molecular Formula | C ₁₈ H ₁₈ O ₄ | [1][2] |
| Molecular Weight | 298.33 g/mol | [1][5] |
| Physical State | Solid (at standard conditions) | |
| Computed Properties | | |
| XLogP3-AA | 3.7 | [5] |
| Hydrogen Bond Donor Count | 0 | [5] |
| Hydrogen Bond Acceptor Count | 4 | [1][5] |
| Rotatable Bond Count | 9 | [1] |
| Topological Polar Surface Area | 52.6 Å ² | [1] |

Hazard Identification and Classification

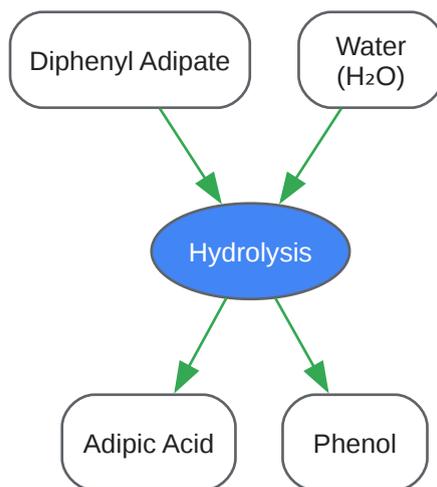
There is no official GHS classification for **Diphenyl Adipate** available in the searched databases.[1] Due to the lack of toxicological data, the hazards of **Diphenyl Adipate** have not been formally classified.

Toxicological Information

No specific toxicological studies (e.g., acute toxicity, skin/eye irritation, sensitization, mutagenicity, carcinogenicity, reproductive toxicity) for **Diphenyl Adipate** were found in the comprehensive literature search. In such data-poor situations, one point of consideration is the potential for the substance to break down (hydrolyze) into its constituent components.

Hydrolysis

In the presence of water, especially under acidic or basic conditions, esters can undergo hydrolysis. For **Diphenyl Adipate**, this reaction would yield adipic acid and phenol.[6]



[Click to download full resolution via product page](#)

Hydrolysis of **Diphenyl Adipate**.

Toxicological Profile of Hydrolysis Products

Given the potential for hydrolysis, the known hazards of adipic acid and phenol are presented below for informational and precautionary purposes.

Adipic acid is a solid that can cause serious eye irritation.[7][8][9][10] It may also cause skin and respiratory irritation.[7][11] It is not classified as a skin sensitizer, mutagen, or carcinogen.
[7]

Table 2: Summary of Hazards for Adipic Acid

| Endpoint | Result | Source(s) |
|--------------------------------|---|----------------|
| Acute Oral Toxicity | Not classified as acutely toxic | |
| Skin Corrosion/Irritation | May cause slight skin irritation | [7] |
| Serious Eye Damage/Irritation | Causes serious eye irritation (GHS Category 2A) | [7][8][10][11] |
| Respiratory/Skin Sensitization | Not a skin sensitizer | [7] |
| Germ Cell Mutagenicity | Non-mutagenic | [7] |
| Carcinogenicity | Not carcinogenic | [7] |
| Reproductive Toxicity | Not a reproductive or developmental toxicant | [7] |
| STOT-Single Exposure | May cause respiratory irritation | [7] |

Phenol is a toxic and corrosive substance.[12][13][14] It is toxic if swallowed, in contact with skin, or if inhaled.[13][14] It causes severe skin burns and eye damage.[13][15] Phenol is also suspected of causing genetic defects and may cause damage to organs through prolonged or repeated exposure.[13][15]

Table 3: Summary of Hazards for Phenol

| Endpoint | Result | Source(s) |
|---|---|--------------|
| Acute Toxicity (Oral, Dermal, Inhalation) | Toxic (GHS Category 3) | [13][14] |
| Skin Corrosion/Irritation | Causes severe skin burns and eye damage (GHS Category 1B) | [13][15] |
| Serious Eye Damage/Irritation | Causes severe eye damage | [13] |
| Respiratory/Skin Sensitization | Not known to cause sensitization | [15] |
| Germ Cell Mutagenicity | Suspected of causing genetic defects (GHS Category 2) | [13][14][15] |
| Carcinogenicity | Not classified as a carcinogen by IARC, NTP, or OSHA | [16] |
| Reproductive Toxicity | No definitive classification | |
| STOT-Single Exposure | Causes irritation to the respiratory tract | |
| STOT-Repeated Exposure | May cause damage to organs (GHS Category 2) | [13][14] |

First Aid Measures

Due to the lack of specific data for **Diphenyl Adipate**, first aid measures should be based on general chemical safety principles and the potential hazards of its hydrolysis products.

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention, especially considering the high dermal toxicity of phenol.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[8][9][10]
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Handling and Storage

- Handling: Use in a well-ventilated area. Avoid contact with eyes, skin, and clothing. Avoid ingestion and inhalation. Wash hands thoroughly after handling.[9]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep container tightly closed.[9]

Exposure Controls and Personal Protection

As no occupational exposure limits have been established for **Diphenyl Adipate**, it is prudent to handle it with a high degree of caution.

- Engineering Controls: Use in a well-ventilated area, preferably with local exhaust ventilation.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[8][9]
 - Skin Protection: Wear chemically resistant gloves and protective clothing to prevent skin contact.
 - Respiratory Protection: If engineering controls do not maintain airborne concentrations to a low level, a NIOSH-approved respirator may be necessary.

Ecological Information

No specific ecotoxicological data for **Diphenyl Adipate** was found. Adipate esters, in general, are susceptible to hydrolysis in aquatic environments.[3] The ecotoxicity of its hydrolysis products, particularly phenol, is a concern as phenol is toxic to aquatic life with long-lasting effects.[13]

Experimental Protocols

No experimental protocols for toxicological or ecotoxicological testing of **Diphenyl Adipate** were found in the searched literature. Standardized testing would need to be conducted according to internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), to generate the necessary data for a comprehensive hazard assessment.

Conclusion

There is a significant data gap regarding the health and safety of **Diphenyl Adipate**. While it is a member of the generally low-toxicity adipate ester family, its hydrolysis to phenol is a point of concern that warrants cautious handling. A full assessment of its safety requires empirical testing. Researchers, scientists, and drug development professionals should handle this substance with appropriate protective measures until more definitive data becomes available.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. Adipic acid, diphenyl ester [webbook.nist.gov]
- 3. Ecotoxicity of the Adipate Plasticizers: Influence of the Structure of the Alcohol Substituent - PMC [pmc.ncbi.nlm.nih.gov]
- 4. DIPHENYL ADIPATE | 3195-37-7 [amp.chemicalbook.com]
- 5. Compound 526553: 1,6-Diphenyl hexanedioate - Official Data Source - Virginia Open Data Portal [data.virginia.gov]
- 6. Diphenyl adipate | 3195-37-7 | Benchchem [benchchem.com]
- 7. redox.com [redox.com]
- 8. carlroth.com [carlroth.com]
- 9. chemos.de [chemos.de]

- 10. carlroth.com:443 [carlroth.com:443]
- 11. flinnsci.com [flinnsci.com]
- 12. nj.gov [nj.gov]
- 13. cdhfinechemical.com [cdhfinechemical.com]
- 14. fishersci.com [fishersci.com]
- 15. ineos.com [ineos.com]
- 16. sigmaaldrich.cn [sigmaaldrich.cn]
- To cite this document: BenchChem. [Health and Safety Data for Diphenyl Adipate: An In-Depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582185#health-and-safety-data-sheet-for-diphenyl-adipate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com